

Technical Guide: Molecular Weight of 4-Ethyl-3,5-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Ethyl-3,5-dimethyloctane**

Cat. No.: **B14548755**

[Get Quote](#)

Abstract

This document provides a detailed technical overview of the molecular weight of the branched-chain alkane, **4-Ethyl-3,5-dimethyloctane**. The determination of this fundamental chemical property is outlined through systematic calculation based on its molecular formula and the standard atomic weights of its constituent elements as defined by the International Union of Pure and Applied Chemistry (IUPAC). All quantitative data are presented in a structured format for clarity and ease of reference.

Chemical Identity and Structure

4-Ethyl-3,5-dimethyloctane is a saturated hydrocarbon. Its structure consists of an eight-carbon (octane) backbone with an ethyl group substituent at the fourth carbon and methyl group substituents at the third and fifth carbons. This specific arrangement of atoms leads to the definitive molecular formula $C_{12}H_{26}$.^{[1][2]}

The molecular structure is visualized below, illustrating the connectivity of the carbon backbone and the attached alkyl groups.

Figure 1. Molecular graph of 4-Ethyl-3,5-dimethyloctane.

Molecular Weight Calculation

The molecular weight (or more precisely, the molar mass) of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **4-Ethyl-3,5-dimethyloctane** is

based on its molecular formula, $C_{12}H_{26}$.

The determination of the molecular weight for a compound with a known chemical structure is a computational task. It relies on the standardized atomic weights established by IUPAC. No experimental protocol is required for this calculation. Experimental verification of molecular weight is typically performed using techniques such as mass spectrometry, which separates ions based on their mass-to-charge ratio.

The calculation utilizes the standard atomic weights of Carbon and Hydrogen.[\[3\]](#) These values represent a weighted average of the masses of their naturally occurring isotopes.

Element	Symbol	Standard Atomic Weight (Da)
Carbon	C	[12.0096, 12.0116]
Hydrogen	H	[1.00784, 1.00811]

Table 1: IUPAC Standard
Atomic Weights (2021).[\[3\]](#)[\[4\]](#)

For conventional use, a single value is often employed. For this calculation, the conventional atomic weights are:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[\[5\]](#)

The molecular weight is calculated as follows:

- Mass of Carbon: $12 \text{ atoms} \times 12.011 \text{ u/atom} = 144.132 \text{ u}$
- Mass of Hydrogen: $26 \text{ atoms} \times 1.008 \text{ u/atom} = 26.208 \text{ u}$
- Total Molecular Weight: $144.132 \text{ u} + 26.208 \text{ u} = 170.340 \text{ u}$

Quantitative Data Summary

The key quantitative chemical data for **4-Ethyl-3,5-dimethyloctane** are summarized below for easy reference.

Property	Value	Source(s)
IUPAC Name	4-Ethyl-3,5-dimethyloctane	[2]
CAS Registry Number	62183-64-6	[1]
Molecular Formula	C ₁₂ H ₂₆	[1] [2]
Molecular Weight	170.3348 g/mol	[1]
Exact Mass	170.20300 u	[6]

Table 2: Key Chemical and Physical Data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-ethyl-3,5-dimethyloctane [webbook.nist.gov]
- 2. 4-Ethyl-3,5-dimethyloctane | C₁₂H₂₆ | CID 53424940 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Standard Atomic Weights | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 4. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 5. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 6. 4-ethyl-3,5-dimethyloctane | CAS#:62183-64-6 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 4-Ethyl-3,5-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14548755#4-ethyl-3-5-dimethyloctane-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com